

A comparative analysis of Chromium-54 abundance in different meteorite classes.

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A Comparative Analysis of Chromium-54 Abundance in Different Meteorite Classes

A guide for researchers on the isotopic variations of **Chromium-54** in meteorites, detailing the analytical methodologies and presenting a comparative analysis of its abundance across various meteorite classifications.

The isotopic composition of elements in meteorites provides a unique window into the early solar system's formation and evolution. Among these, the abundance of the neutron-rich isotope **Chromium-54** (^{54}Cr) has emerged as a critical tracer for understanding the heterogeneous distribution of presolar materials and the genetic relationships between different meteorite parent bodies.[1][2] Variations in ^{54}Cr are attributed to the uneven dispersal of presolar grains, likely originating from supernovae, within the protoplanetary disk.[1][3] This guide offers a comparative analysis of ^{54}Cr abundance across various meteorite classes, details the sophisticated experimental protocols required for its measurement, and presents the data in a clear, accessible format for researchers.

Quantitative Comparison of ^{54}Cr Abundance

The abundance of ^{54}Cr is typically reported as $\epsilon^{54}\text{Cr}$, which represents the deviation in parts per ten thousand of the $^{54}\text{Cr}/^{52}\text{Cr}$ ratio in a sample relative to a terrestrial standard.[2] This notation allows for precise comparison of minute isotopic variations between different meteorite groups. The following table summarizes the mean $\epsilon^{54}\text{Cr}$ values for several major meteorite classes, compiled from multiple studies. It is important to note that some meteorite groups exhibit significant internal heterogeneity.[2]

Meteorite Class	Sub-Class	Mean $\epsilon^{54}\text{Cr}$ Value	Notes
Carbonaceous Chondrites	CI	≥ 1.6	Considered to represent the bulk solar system composition for many elements.
CH	≥ 1.3		
CB	≥ 1.3		
CR	$\sim 1.1 - 1.3$	Exhibits some intra-group heterogeneity.	
CM	$\sim 0.8 - 0.9$	Genetically linked to CO chondrites based on Cr and Ti isotopes. [4]	
CV	$\sim 0.7 - 1.1$	Shows intra-group $\epsilon^{54}\text{Cr}$ heterogeneities. [2]	
CO	$\sim 0.6 - 0.9$	Shares common $\epsilon^{54}\text{Cr}$ characteristics with CM chondrites. [2]	
CK	$\sim 0.3 - 0.6$	Resolvable $\epsilon^{54}\text{Cr}$ differences from CV chondrites suggest distinct parent bodies. [2]	
Enstatite Chondrites	EC	~ 0.2	Lower $\epsilon^{54}\text{Cr}$ values compared to most carbonaceous chondrites.
Ordinary Chondrites	OC	< 0.2	Generally show the lowest $\epsilon^{54}\text{Cr}$ values among chondrites.

Note: The $\epsilon^{54}\text{Cr}$ values are approximations based on published data and can vary between individual meteorites within the same class. The order of decreasing $\epsilon^{54}\text{Cr}$ values among carbonaceous chondrites is generally $\text{CI} \geq \text{CH} \geq \text{CB} \geq \text{CR} \geq \text{CM} \approx \text{CV} \approx \text{CO} \geq \text{CK}$.^[2]

Experimental Protocols for ^{54}Cr Isotopic Analysis

The determination of precise and accurate ^{54}Cr abundances requires meticulous analytical procedures to isolate chromium from the meteorite matrix and to measure its isotopic ratios with high precision. The two primary techniques employed are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICPMS).^{[5][6]}

Sample Preparation and Digestion

- **Powdering:** A representative sample of the meteorite is carefully powdered in a clean laboratory environment to ensure homogeneity.
- **Digestion:** The meteorite powder is dissolved using a mixture of strong acids, typically hydrofluoric (HF) and nitric (HNO_3) acids, often in a high-pressure vessel to ensure complete dissolution of silicate minerals.

Chemical Separation of Chromium

To avoid isobaric interferences (elements with the same mass as chromium isotopes, such as ^{54}Fe) during mass spectrometric analysis, chromium must be chemically purified from the sample matrix.^[7] This is typically achieved through a multi-step ion-exchange chromatography process.^{[5][8]}

- **Cation-Exchange Chromatography:** The dissolved sample is loaded onto a column containing a cation-exchange resin (e.g., AG 50W-X8).^{[5][7]} A sequence of acids is used to elute other elements, while chromium is retained on the resin.
- **Anion-Exchange Chromatography (Optional):** In some protocols, an additional anion-exchange step is used to further purify chromium, particularly to remove any remaining iron and titanium.^[8]

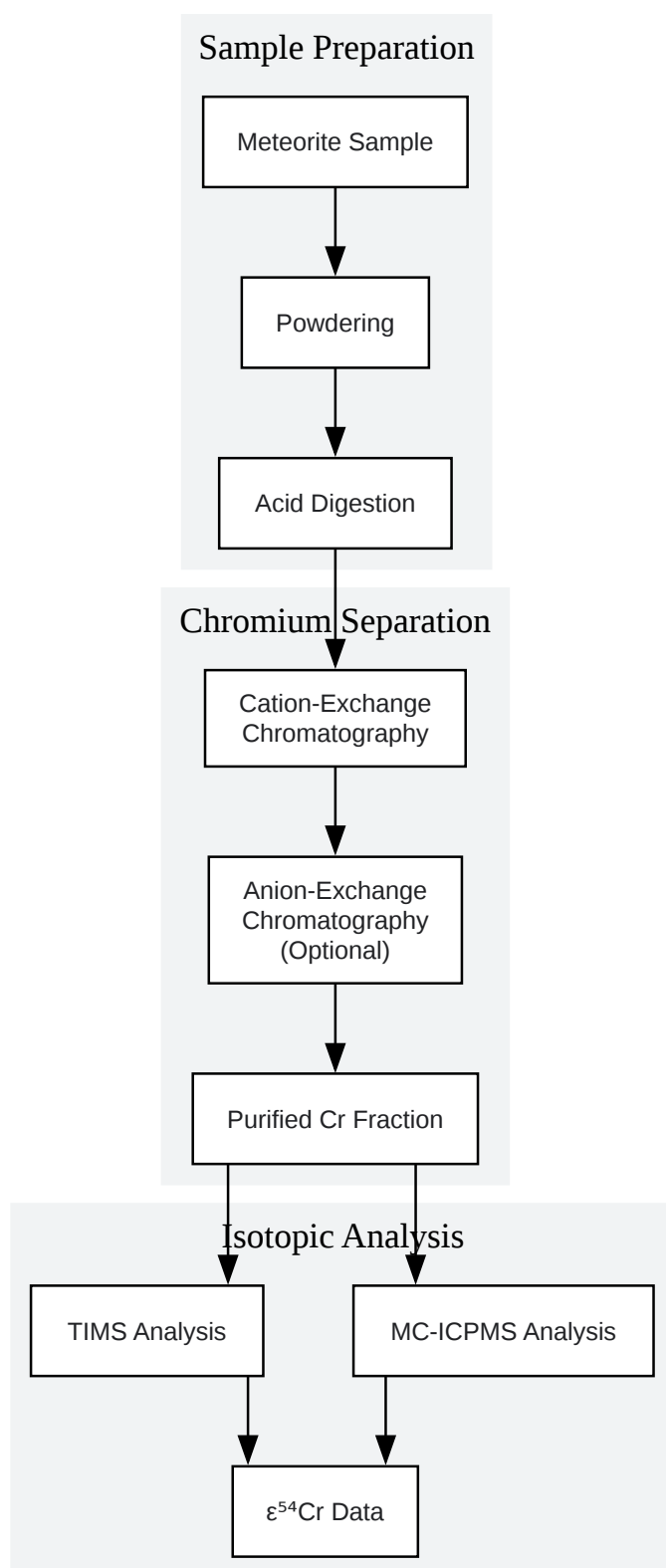
- Purity Checks: The purified chromium fraction is analyzed to ensure the absence of interfering elements before isotopic analysis.

Mass Spectrometric Analysis

- Thermal Ionization Mass Spectrometry (TIMS): This is the traditional and highly precise method for chromium isotope analysis.[8] The purified chromium sample is loaded onto a metal filament. The filament is heated, causing the chromium to ionize. The ions are then accelerated into a magnetic field that separates them based on their mass-to-charge ratio. Detectors then measure the intensity of each isotope beam (e.g., ^{50}Cr , ^{52}Cr , ^{53}Cr , ^{54}Cr). TIMS is highly effective at avoiding isobaric interferences from elements like iron.[8]
- Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICPMS): A more recent technique that allows for higher sample throughput.[6] The sample solution is introduced into a high-temperature argon plasma, which ionizes the chromium atoms. The ions are then passed into a mass spectrometer similar to that used in TIMS. While MC-ICPMS is faster, it can be more susceptible to isobaric and polyatomic interferences (e.g., argides, oxides), requiring careful correction procedures.[6]

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the analysis of **Chromium-54** abundance in meteorites.

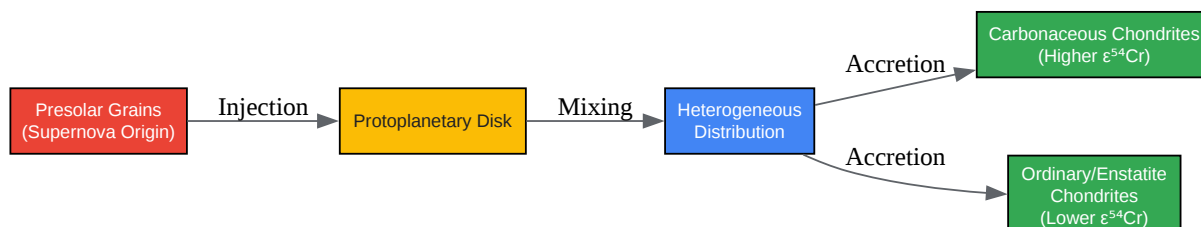


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Workflow for ^{54}Cr analysis in meteorites.

Logical Relationships in ^{54}Cr Abundance

The variations in $\epsilon^{54}\text{Cr}$ among different meteorite classes are not random but follow a pattern that reflects their formation location and history within the early solar nebula. This can be visualized as a logical relationship.



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Origin of ^{54}Cr variations in meteorites.

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